

physical and chemical characteristics of Diethyl formamidomalonate

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Compound of Interest

Compound Name: *Diethyl formamidomalonate*

Cat. No.: *B1346804*

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An In-depth Technical Guide to **Diethyl Formamidomalonate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl formamidomalonate (DEF) is a versatile organic compound with the chemical formula C₈H₁₃NO₅.^{[1][2]} As a derivative of malonic acid, it serves as a crucial intermediate in a variety of synthetic organic chemistry applications.^[1] Its unique structure, featuring two ethoxycarbonyl groups and a formamido group attached to a central carbon, makes it particularly valuable in the synthesis of complex molecules such as amino acids, pharmaceuticals, and heterocyclic compounds.^[1] This document provides a comprehensive overview of the physical and chemical properties of **Diethyl formamidomalonate**, detailed experimental protocols for its synthesis and key reactions, and an analysis of its reactivity and stability.

Physical and Chemical Characteristics

Diethyl formamidomalonate is a white crystalline solid at room temperature.^{[1][2][3]} It is known for its moderate solubility in organic solvents such as ethanol and dichloromethane.^[1] The compound is sensitive to moisture and light and is prone to transesterification when exposed to boiling formic acid.^{[1][2]} For long-term storage and to prevent decomposition, it is recommended to keep it in a cool environment, typically between 2-8°C.^{[1][2][4][5]}

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₃ NO ₅	[1] [2]
Molecular Weight	203.19 g/mol	[1] [3]
Appearance	White adhering crystalline powder/solid	[2] [3] [6]
Melting Point	50-55 °C	[2] [3] [4] [5] [7] [8] [9]
Boiling Point	173-176 °C at 11 mmHg; 316.8 °C at 760 mmHg	[2] [3] [4] [5] [7] [8] [9]
Density	1.167 g/cm ³	[2] [3]
Flash Point	>110 °C (>230 °F)	[3] [4] [5] [8]
Solubility	Moderately soluble in ethanol and dichloromethane	[1]
Storage Temperature	2-8°C	[2] [4] [5]
Sensitivity	Moisture and Light Sensitive	[2] [4] [5]

Compound Identifiers

Identifier	Value	Source(s)
CAS Number	6326-44-9	[2] [3]
EINECS Number	228-692-1	[2] [3]
InChI Key	PFLHGSJLYNJOE- UHFFFAOYSA-N	[1]
PubChem CID	80617	[10]

Experimental Protocols

The synthesis and reactions of **Diethyl formamidomalonate** are well-established in organic chemistry. Below are detailed protocols for its preparation and common transformations.

Synthesis of Diethyl Formamidomalonate

There are two primary methods for synthesizing **Diethyl formamidomalonate**.

Method 1: Reductive Acylation of Diethyl Oximinomalonate

This high-yield method involves the reduction of diethyl oximinomalonate followed by acylation.

- Reactants: Diethyl oximinomalonate, zinc, formic acid.[1]
- Procedure:
 - Diethyl oximinomalonate is prepared by reacting diethyl malonate with sodium nitrite in acetic acid.[1]
 - The resulting diethyl oximinomalonate is then subjected to reductive acylation using zinc and formic acid.[1]
- Reaction Time: Typically 4 to 6 hours.[1]
- Purification: The final product is purified through recrystallization from ethanol.[1]
- Yield: This method can achieve yields of up to 81-87%. [1]
- Monitoring: Progress and purity can be monitored using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to check for unreacted starting material or byproducts.[1]

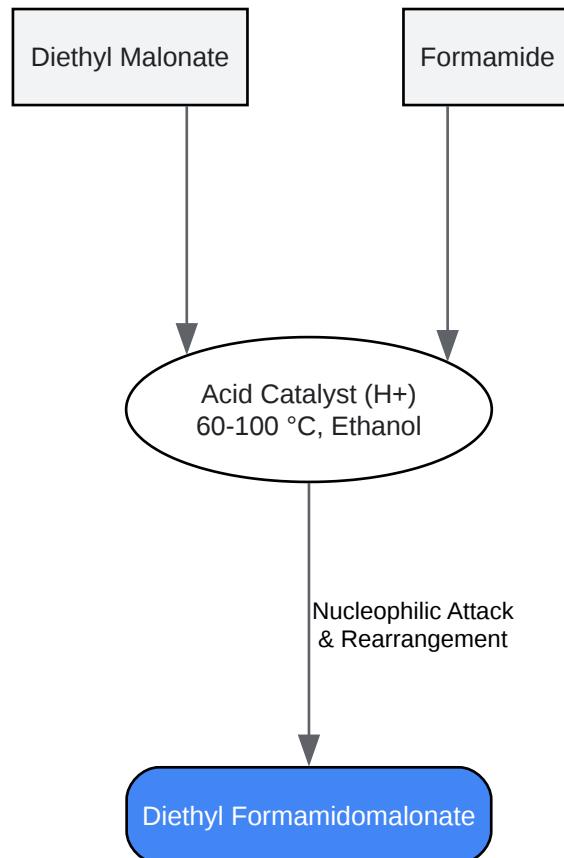
Method 2: Reaction of Diethyl Malonate with Formamide

This method involves the direct reaction between diethyl malonate and formamide.

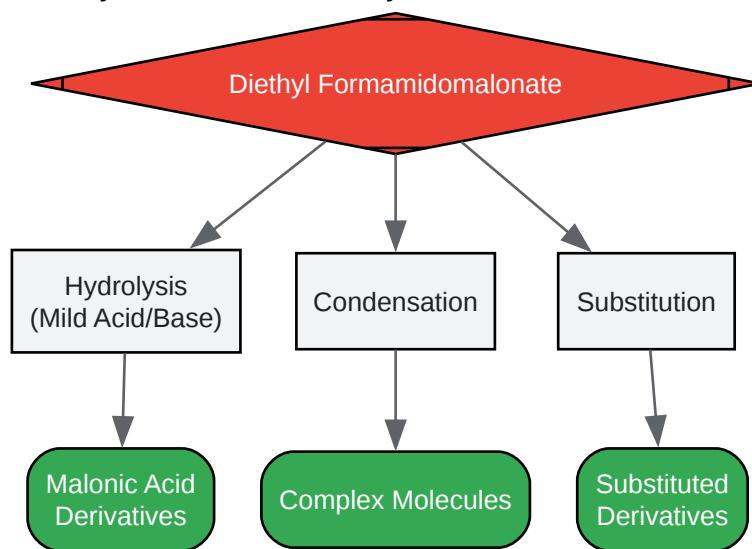
- Reactants: Diethyl malonate, formamide.[1]
- Catalyst: An acidic catalyst, such as sulfuric acid or hydrochloric acid, can be used to facilitate the reaction.[1]
- Solvent: A polar solvent like ethanol is typically used.[1]

- Temperature: The reaction is conducted with moderate heating, generally in the range of 60-100 °C.[1]
- Mechanism: The reaction proceeds via a nucleophilic attack of the amide nitrogen on the malonate ester, which is followed by a rearrangement to form the formamido derivative.[1]
- Outcome: This method produces **Diethyl formamidomalonate** with good purity and yield.[1]

Synthesis of Diethyl Formamidomalonate



Key Reactions of Diethyl Formamidomalonate

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